

Technical Guide: N-Boc-D-Glu(OFm)-OH in Advanced Peptide Synthesis[1]

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Compound of Interest

Compound Name: *N-Boc-O⁵-fluorenylmethyl-D-glutamic acid*

Cat. No.: *B13393478*

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Executive Summary & Chemical Identity

N-Boc-D-Glu(OFm)-OH is a highly specialized amino acid derivative used primarily in Solid-Phase Peptide Synthesis (SPPS).[1] Its structural significance lies in its orthogonal protection scheme: the

-amine is protected by the acid-labile Boc (tert-butyloxycarbonyl) group, while the

-carboxylic acid side chain is protected by the base-labile OFm (9-fluorenylmethyl) ester.[1]

This duality allows researchers to selectively deprotect the side chain for modification (e.g., cyclization, payload attachment) without affecting the N-terminal protection or cleaving the peptide from the resin, particularly in Boc-based SPPS protocols.[1][2]

Physicochemical Profile[1][2][3][4][5]

Property	Specification
Chemical Name	N-
	-t-Butoxycarbonyl-D-glutamic acid
	-9-fluorenylmethyl ester
CAS Number	123417-20-9
Molecular Weight	425.48 g/mol
Molecular Formula	
Chirality	D-Isomer (Unnatural)
Appearance	White to off-white powder
Solubility	Soluble in DMF, DCM, DMSO; Insoluble in Water
Purity Standard	(HPLC)
Storage	2–8°C, Desiccated (Hygroscopic)



Note on Isomers: The L-isomer (N-Boc-Glu(OFm)-OH) bears the CAS 123417-18-5.^[1] Ensure the correct enantiomer is selected for your specific stereochemical requirements.

Strategic Utility: The Orthogonal Advantage

In complex peptide synthesis, "orthogonality" refers to the ability to remove one protecting group without affecting others.^[2] N-Boc-D-Glu(OFm)-OH provides a critical "third dimension" of orthogonality in standard Boc-SPPS.^[1]

The Protection Triad (Boc-SPPS Context)

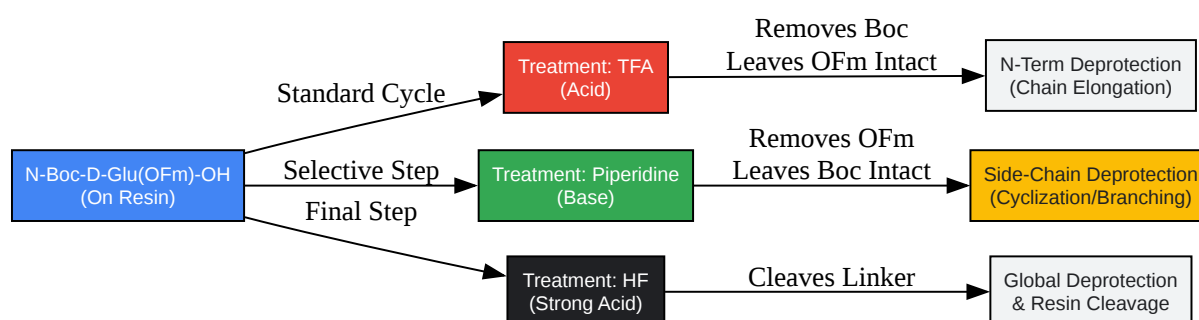
- -Amine (Boc): Removed by TFA (Trifluoroacetic acid).[1] Used for chain elongation.[1]
- Side-Chain (OFm): Stable to TFA. Removed by Piperidine (Base).[1][3][4] Used for selective exposure of the

-carboxyl group.[1]
- C-Term/Side-Chains (Bzl/PAM): Stable to TFA and Piperidine. Removed by HF (Hydrofluoric acid) or TFMSA.[1]

This setup enables on-resin cyclization (e.g., Lactamization) or side-chain branching.[1] If one were to use a Benzyl ester (OBzl) for the side chain, it would only be removed during the final HF cleavage, preventing on-resin modification.[1]

Diagram: Orthogonal Deprotection Logic

The following diagram illustrates the selective deprotection pathways enabled by this derivative.



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Caption: Figure 1. Orthogonal stability profile of N-Boc-D-Glu(OFm)-OH in Boc-SPPS chemistry.

Experimental Protocols

A. Handling and Dissolution[1]

- Solvent Choice: Dimethylformamide (DMF) is the preferred solvent for coupling. Dichloromethane (DCM) can be used but may require a small amount of DMF for complete solubility.[\[1\]](#)
- Concentration: Prepare a 0.1 M to 0.2 M solution.
- Activation: Standard activation methods (DIC/HOBt or HATU/DIEA) are compatible.[\[1\]](#) Avoid prolonged pre-activation to minimize potential racemization, although the D-isomer is generally robust.[\[1\]](#)

B. Coupling Protocol (Boc-SPPS)

This protocol assumes the peptide chain is being built on a PAM or MBHA resin.[\[1\]](#)

- Deprotection (Previous Cycle): Treat resin with 50% TFA in DCM (2 x 1 min, 1 x 20 min). Wash with DCM (x3) and neutralize with 5% DIEA in DCM.[\[1\]](#)
- Activation:
 - Dissolve N-Boc-D-Glu(OFm)-OH (3 eq) in DMF.
 - Add HATU (2.9 eq) and DIEA (6 eq).[\[1\]](#)
 - Note: Alternatively, use DIC (3 eq) / HOBt (3 eq) for a slower, potentially cleaner coupling.[\[1\]](#)
- Coupling: Add the activated solution to the resin. Agitate for 45–60 minutes at room temperature.
- Monitoring: Verify coupling efficiency via Kaiser Test (Ninhydrin). If negative (yellow), proceed.[\[1\]](#)

C. Selective Side-Chain Deprotection (The Critical Step)

To expose the

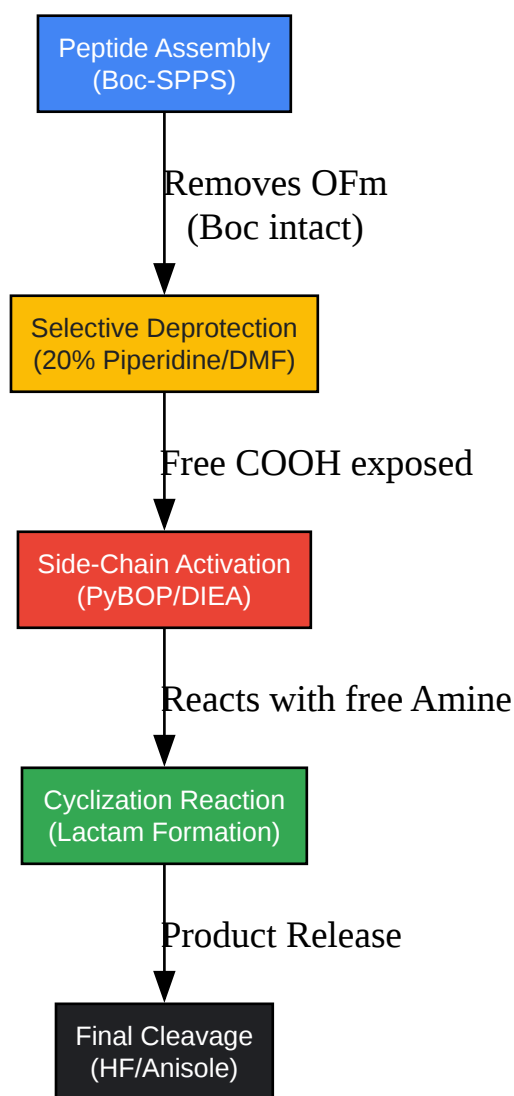
-carboxylic acid for modification while the peptide remains on the resin:

- Wash: Wash the resin thoroughly with DMF (x5) to remove any traces of acid (TFA).

- Reaction: Treat the resin with 20% Piperidine in DMF (v/v).
 - Duration: 2 treatments of 10–15 minutes each.
 - Mechanism:[\[1\]](#)[\[5\]](#) The base triggers
-elimination of the fluorenylmethyl group, releasing dibenzofulvene and the free carboxylate.[\[1\]](#)
- Wash: Wash extensively with DMF (x5) and DCM (x5) to remove the piperidine and the dibenzofulvene adduct.
- Verification: The side chain is now a free carboxylic acid (COOH), ready for activation (e.g., with PyBOP) and reaction with a side-chain amine or an N-terminal amine for cyclization.[\[1\]](#)

D. Workflow: On-Resin Lactam Cyclization

The following diagram details the workflow for creating a Head-to-Tail or Side-Chain-to-Side-Chain cyclic peptide using this derivative.



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Caption: Figure 2. Workflow for on-resin lactamization utilizing the base-labile OFm protecting group.

Scientific Integrity & Troubleshooting

Stability Considerations

- **Acid Stability:** The OFm ester is stable to 50% TFA. However, prolonged exposure to strong acids without scavengers could theoretically lead to minor degradation over days, though it is generally considered robust in standard Boc cycles.

- Base Sensitivity: Extreme care must be taken to avoid premature contact with secondary amines (piperidine, morpholine) during the chain assembly if the OFm group is to be preserved for a later step.

Racemization Risk

While D-amino acids are used to induce specific conformations (e.g.,

-turns), activation of the

-carboxyl group for cyclization carries a risk of racemization if not handled at low temperatures or with appropriate additives (Oxyma/HOBt).[1]

Analytical Verification[1]

- NMR: The fluorenyl group provides distinct aromatic signals (7.2–7.8 ppm) and a methylene doublet (~4.4 ppm).[1] Disappearance of these signals confirms OFm removal.
- Mass Spectrometry: The loss of the OFm group corresponds to a mass reduction of 178.2 Da (C₁₄H₁₀).

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